

H-Ile-OtBu.HCI: A Technical Safety and Handling Guide for Researchers

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This technical guide provides a comprehensive overview of the safety data and handling precautions for L-Isoleucine tert-butyl ester hydrochloride (**H-Ile-OtBu.HCI**), a common amino acid derivative used in peptide synthesis and other research applications.[1] This document is intended for laboratory personnel, researchers, and professionals in the field of drug development who handle this compound.

Chemical and Physical Properties

H-Ile-OtBu.HCI is the hydrochloride salt of the tert-butyl ester of L-isoleucine.[1] The tert-butyl ester group serves as a protecting group for the carboxylic acid functionality of the amino acid. Key identification and physical properties are summarized below.

Table 1: Compound Identification



Identifier	Value
Chemical Name	L-Isoleucine tert-butyl ester hydrochloride
Synonyms	H-Ile-OtBu.HCl, Ile-OtBu.HCl, tert-butyl (2S,3S)-2-amino-3-methylpentanoate hydrochloride
CAS Number	69320-89-4
Molecular Formula	C10H22CINO2
Molecular Weight	223.74 g/mol [2][3][4]
Appearance	White to off-white solid

Table 2: Physical and Chemical Data

Property	Value
Melting Point	160 °C
Boiling Point	222.4 °C at 760 mmHg
Flash Point	90.3 °C
Solubility	Soluble in DMSO (100 mg/mL), Chloroform, Dichloromethane, Ethyl Acetate, Acetone, and Methanol (50 mg/mL).
Vapor Pressure	0.102 mmHg at 25 °C

Safety and Hazard Information

While some suppliers state no known specific hazards, it is crucial to handle **H-Ile-OtBu.HCI** with the standard precautions for laboratory chemicals. The primary hazards are associated with inhalation, skin and eye contact, and ingestion of the solid material.

Table 3: GHS Hazard Statements (Potential)



Hazard	Statement
Acute Toxicity, Oral	May be harmful if swallowed.
Acute Toxicity, Inhalation	May be harmful if inhaled. May cause respiratory tract irritation.
Skin Corrosion/Irritation	May cause skin irritation.
Eye Damage/Irritation	May cause eye irritation.

Note: Specific GHS classifications may vary by supplier. Always refer to the vendor-specific Safety Data Sheet (SDS).

Table 4: Toxicological Data

Test	Result
LD50 (Oral)	No data available
LD50 (Dermal)	No data available
LC50 (Inhalation)	No data available

Extensive toxicological studies for **H-Ile-OtBu.HCI** are not readily available in the public domain. In the absence of specific data, the compound should be handled as potentially hazardous.

Handling Precautions and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is essential to minimize risk. The following is a general workflow for the safe handling of **H-Ile-OtBu.HCI** in a laboratory setting.





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Caption: Safe Handling Workflow for H-Ile-OtBu.HCI.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory.
- Skin Protection: A standard laboratory coat and nitrile gloves should be worn.
- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-approved respirator should be used.

Experimental Protocols: General Best Practices

While specific experimental protocols will vary, the following are general best practices for incorporating **H-Ile-OtBu.HCI** into a typical peptide synthesis workflow.

General Protocol for Use in Solid-Phase Peptide Synthesis (SPPS):

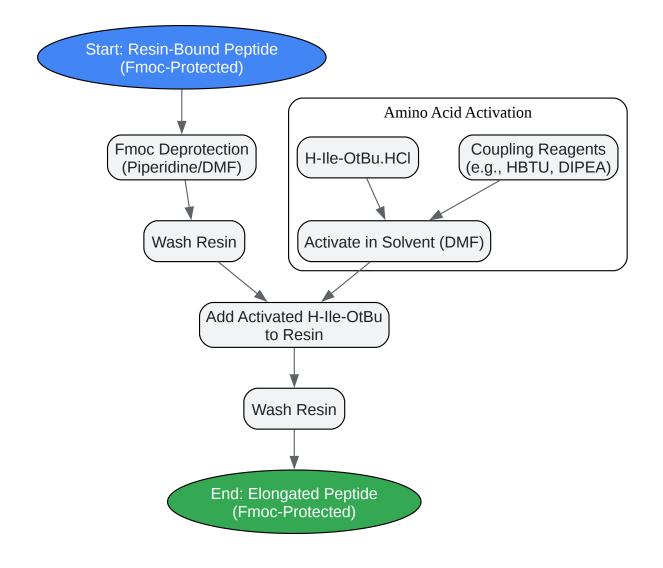
- Resin Swelling: Swell the synthesis resin in a suitable solvent (e.g., DMF) in the reaction vessel.
- Deprotection: Remove the Fmoc protecting group from the resin-bound amino acid using a solution of piperidine in DMF.
- Washing: Thoroughly wash the resin to remove residual piperidine and byproducts.
- Amino Acid Coupling:



- In a separate vial, dissolve H-Ile-OtBu.HCl and a coupling agent (e.g., HBTU, HATU) in a suitable solvent (e.g., DMF).
- Add a base (e.g., DIPEA, NMM) to neutralize the hydrochloride salt and activate the amino acid.
- Add the activated amino acid solution to the reaction vessel containing the deprotected resin.
- Allow the coupling reaction to proceed for the specified time.
- Washing: Wash the resin to remove excess reagents.
- Repeat: Repeat the deprotection, washing, and coupling steps for each subsequent amino acid in the peptide sequence.

The logical flow for a single coupling step in SPPS is illustrated below.





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Caption: Single Amino Acid Coupling Step in SPPS.

First Aid and Emergency Procedures

Table 5: First Aid Measures



Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Spill Response:

In the event of a spill, wear appropriate PPE, cover the spill with an inert absorbent material, and collect it in a sealed container for disposal. Avoid generating dust. Ventilate the area and wash the spill site after material pickup is complete.

Storage and Stability

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area. Recommended storage temperatures may vary, with some suppliers suggesting refrigeration (-20°C for long-term storage).
- Incompatible Materials: Avoid contact with strong oxidizing agents.
- Hazardous Decomposition Products: When heated to decomposition, it may emit toxic fumes
 of carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride gas.

By adhering to the guidelines outlined in this document, researchers can safely handle **H-Ile-OtBu.HCI** and minimize the risk of exposure in the laboratory. Always consult the most recent



version of the Safety Data Sheet from your supplier for the most detailed and up-to-date information.

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